

# 2-Myristyldistearin CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Myristyldistearin

Cat. No.: B1219593

[Get Quote](#)

## An In-depth Technical Guide to 2-Myristyldistearin

This guide provides a comprehensive overview of the physicochemical properties of **2-Myristyldistearin**, tailored for researchers, scientists, and professionals in drug development.

## Section 1: Core Properties of 2-Myristyldistearin

**2-Myristyldistearin**, a triacylglycerol containing myristic acid and stearic acid, is a molecule of interest in various research and development applications.<sup>[1]</sup> This section summarizes its fundamental chemical identifiers and properties.

## Quantitative Data Summary

For clarity and ease of comparison, the core quantitative data for **2-Myristyldistearin** are presented in the table below.

Property	Value
CAS Number	57396-99-3
Molecular Weight	835.37 g/mol
Molecular Formula	C <sub>53</sub> H <sub>102</sub> O <sub>6</sub>

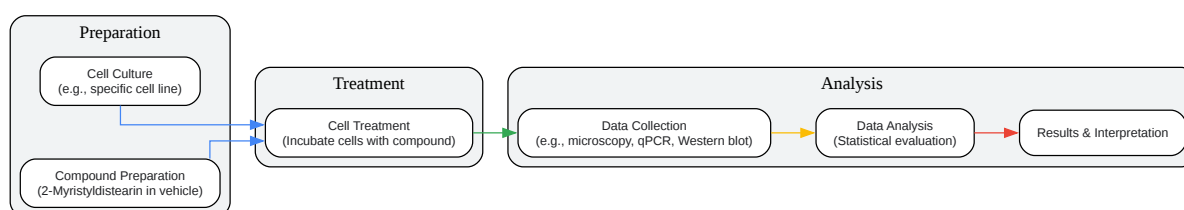
Data sourced from MedchemExpress.com<sup>[1]</sup>

Further sections of this technical guide would typically include detailed experimental protocols and discussions of relevant signaling pathways. However, publicly available information on specific, detailed experimental methodologies and established signaling pathways directly involving **2-Myristyldistearin** is limited.

To illustrate the expected format for such a guide, the following sections provide a generalized experimental workflow and a hypothetical signaling pathway diagram, as requested.

## Section 2: Generalized Experimental Workflow

The following diagram illustrates a general workflow for studying the effects of a lipid compound like **2-Myristyldistearin** in a cell-based assay.

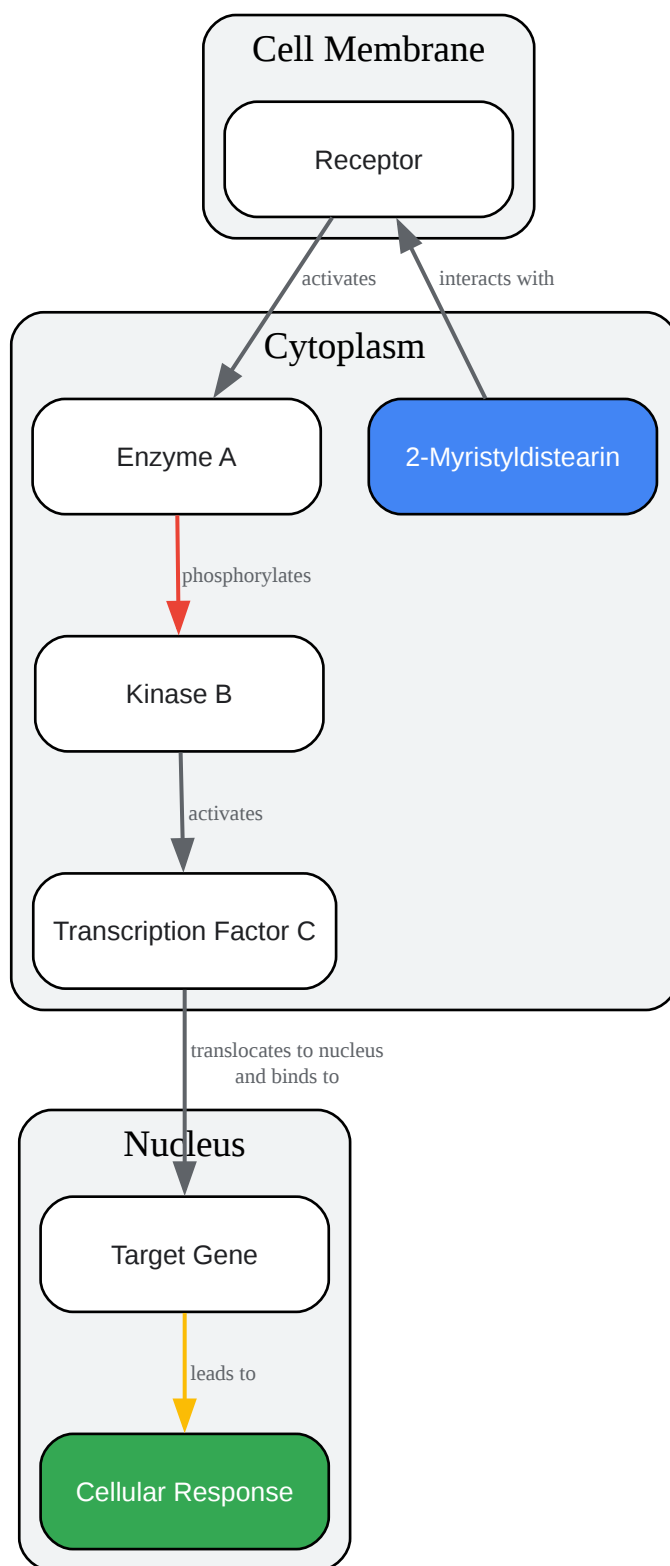


[Click to download full resolution via product page](#)

Caption: A generalized workflow for in vitro analysis of **2-Myristyldistearin**.

## Section 3: Hypothetical Signaling Pathway

This diagram represents a hypothetical signaling pathway that could be modulated by a lipid molecule. This is a generalized representation and not based on specific experimental data for **2-Myristyldistearin**.



[Click to download full resolution via product page](#)

Caption: A hypothetical signaling cascade involving a lipid molecule.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [2-Myristyldistearin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219593#2-myristyldistearin-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1219593#2-myristyldistearin-cas-number-and-molecular-weight)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)